

D-Alanyl-L-phenylalanine CAS number and molecular weight

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Compound of Interest

Compound Name: *D-Alanyl-L-phenylalanine*

Cat. No.: B7788306

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D-Alanyl-L-phenylalanine: A Technical Overview

This guide provides an in-depth look at the chemical properties of **D-Alanyl-L-phenylalanine**, a dipeptide of interest to researchers and professionals in drug development and biochemical studies.

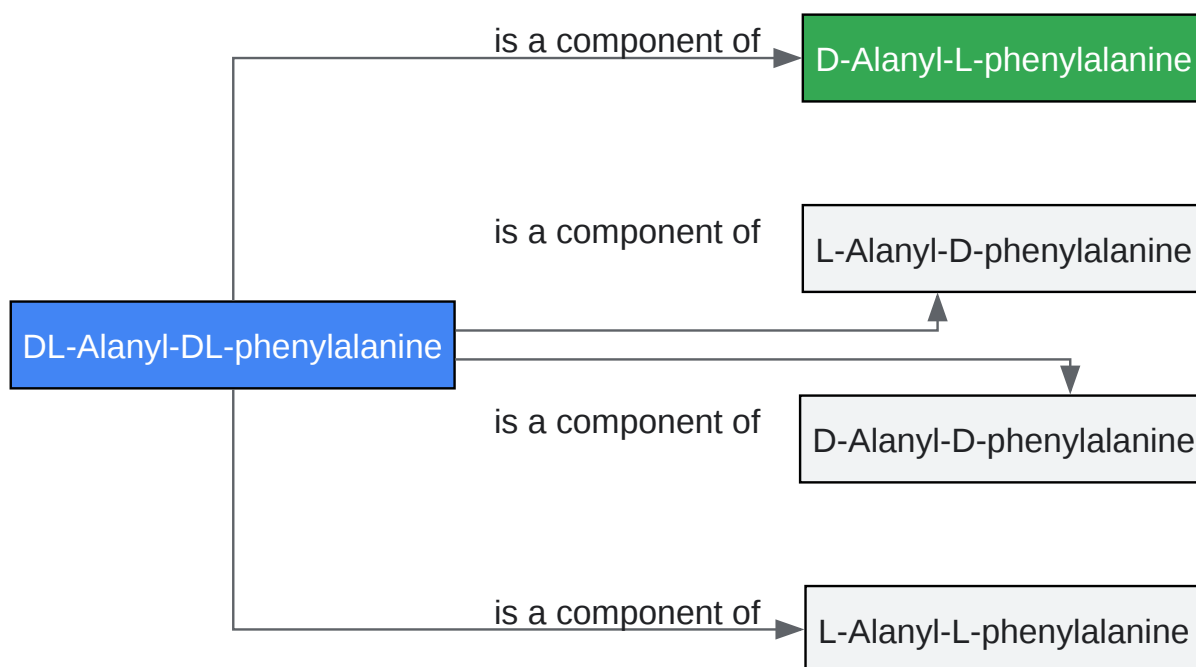
Core Chemical Data

The fundamental chemical identifiers for **D-Alanyl-L-phenylalanine** are summarized below. It is important to note that **D-Alanyl-L-phenylalanine** is often cataloged under the CAS number for the broader DL-Alanyl-DL-phenylalanine mixture.

Identifier	Value	Source
CAS Number	1999-45-7	[1] [2]
Molecular Weight	236.27 g/mol	[1] [2]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₃	[1] [2]

Logical Relationship of Stereoisomers

The relationship between the specific stereoisomer, **D-Alanyl-L-phenylalanine**, and its more general catalog entry is important for sourcing and experimental design.



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Stereoisomeric relationship of **D-Alanyl-L-phenylalanine**.

Further sections on experimental protocols, signaling pathways, and additional data will be developed as more specific research applications of **D-Alanyl-L-phenylalanine** are investigated.

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References

- 1. labproinc.com [labproinc.com]
- 2. N-DL-Alanyl-DL-3-phenylalanine | C₁₂H₁₆N₂O₃ | CID 2080 - PubChem [pubchem.ncbi.nlm.nih.gov]

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